

# Navigating the Safe Handling of 1-Phenyl-1-butanol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Phenyl-1-butanol

Cat. No.: B1581738

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential handling and safety precautions for **1-Phenyl-1-butanol** (CAS No: 614-14-2). The information presented herein is intended to support researchers, scientists, and professionals in the field of drug development in ensuring a safe laboratory environment.

## Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-Phenyl-1-butanol** is fundamental to its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	150.22 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid or solid	[3][4]
Boiling Point	170 °C at 100 mmHg	[1][2]
115 °C at 14 mmHg	[4]	
120 °C at 0.05 mmHg	[5]	
Melting Point	44-46 °C	
45-47 °C	[5]	
Flash Point	16 °C (literature)	[1][2]
103 °C (closed cup)	[4][5]	
Solubility	Soluble in organic solvents. Water solubility estimated at 1885 mg/L at 25 °C.	[1][6]
CAS Number	614-14-2	[1][2][7]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Phenyl-1-butanol** is classified with the following hazards. However, some suppliers do not list a GHS classification.[6]

- Flammable liquids[8][9]
- Harmful if swallowed[8][9]
- Causes skin irritation[8][9]
- Causes serious eye damage[8][9]

- May cause respiratory irritation[8][9]
- May cause drowsiness or dizziness[8][9]

Note: The toxicological properties of **1-Phenyl-1-butanol** have not been fully investigated.[10] Acute toxicity data such as LD50 (oral, dermal, inhalation) is not available in the reviewed literature.[2]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **1-Phenyl-1-butanol** to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.[8]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin exposure.[10] In case of a splash hazard, an apron and arm covers may be necessary.
- **Respiratory Protection:** If working in a poorly ventilated area or if vapors, mists, or dust are generated, a NIOSH-approved respirator is recommended.[8]

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[10]
- An eyewash station and safety shower should be readily accessible in the immediate work area.[10]

## Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[8][10]
- Keep containers tightly closed to prevent leakage and evaporation.[10]
- Store away from incompatible materials such as strong oxidizing agents.[10]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

### First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician if irritation persists.[8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

### Fire-Fighting Measures

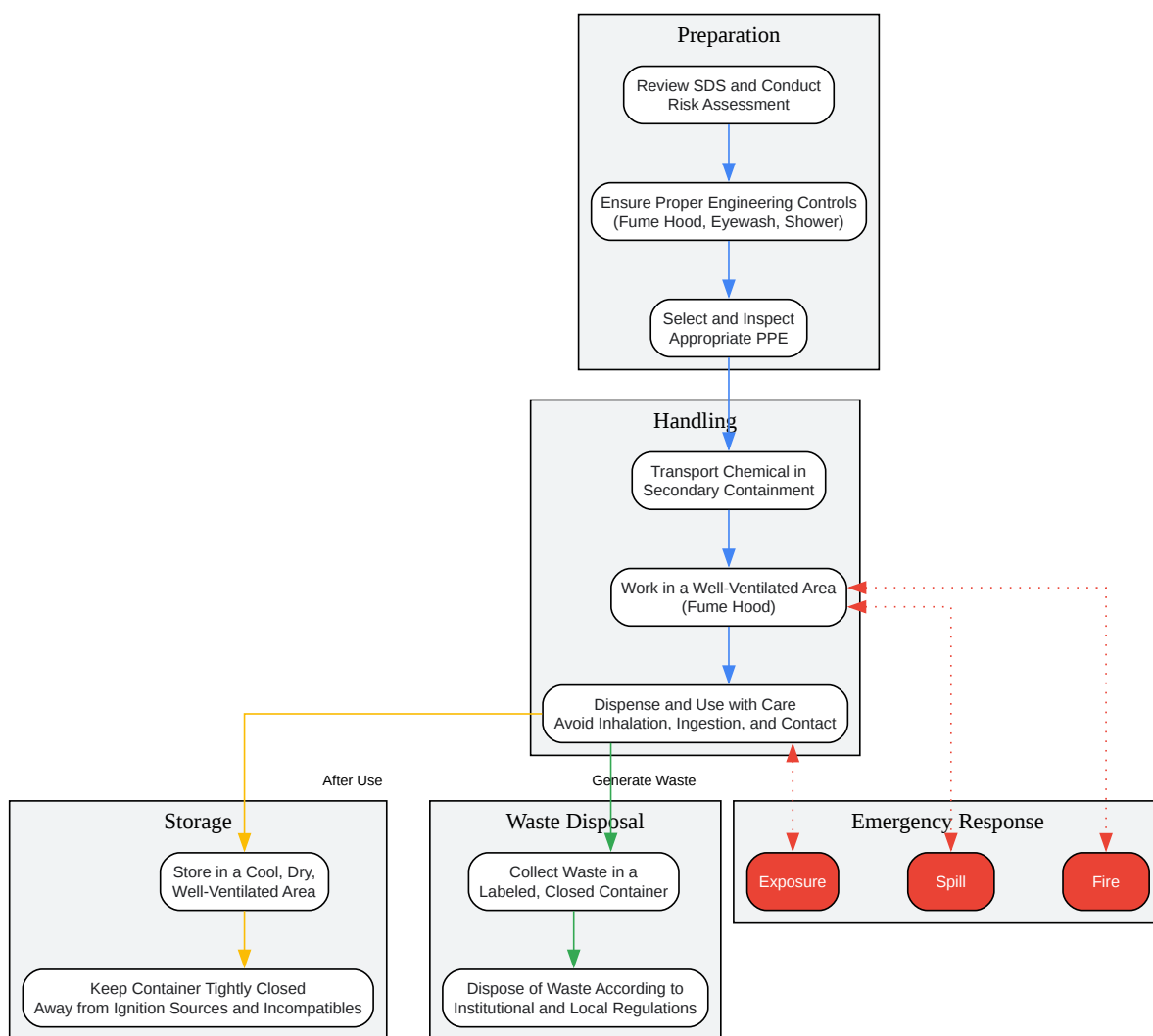
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[8] Hazardous combustion products include carbon oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

### Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[\[10\]](#) Remove all sources of ignition.[\[8\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[8\]](#)[\[10\]](#)
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.[\[10\]](#)

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Phenyl-1-butanol** in a laboratory setting.



[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **1-Phenyl-1-butanol**.

## Toxicological and Metabolic Pathways

Currently, there is a lack of specific data in the public domain regarding the detailed metabolic and toxicological signaling pathways of **1-Phenyl-1-butanol** in biological systems. Further research is required to elucidate these mechanisms.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the most current SDS for **1-Phenyl-1-butanol** from your supplier and adhere to all institutional and local safety regulations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Phenyl-1-butanol | 614-14-2 | AAA61414 | Biosynth [biosynth.com]
- 2. Page loading... [guidechem.com]
- 3. nbinno.com [nbinno.com]
- 4. (R)-(+)-1-Phenyl-1-butanol 97 22144-60-1 [sigmaaldrich.com]
- 5. (S)-(-)-1-Phenyl-1-butanol 97 22135-49-5 [sigmaaldrich.com]
- 6. 1-phenyl-1-butanol, 614-14-2 [thegoodscentcompany.com]
- 7. 1-Phenyl-1-butanol | C10H14O | CID 95372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. opcw.org [opcw.org]
- 9. actylislab.com [actylislab.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of 1-Phenyl-1-butanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581738#handling-and-safety-precautions-for-1-phenyl-1-butanol]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)